

A Comprehensive Technical Guide to Tris(trimethylsilyl)amine

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Compound of Interest

Compound Name: *Tris(trimethylsilyl)amine*

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Introduction

Tris(trimethylsilyl)amine, a compound of significant interest in organosilicon chemistry, serves as a versatile reagent and precursor in a multitude of synthetic applications.^{[1][2]} With the chemical formula $C_9H_{27}NSi_3$, this compound is notable for its unique structural and reactive properties, stemming from the three trimethylsilyl groups bonded to a central nitrogen atom.^[1] This guide provides an in-depth overview of its chemical identifiers, physical properties, synthesis protocols, and key applications, with a focus on its role in materials science and chemical nitrogen fixation.^{[1][2]}

Chemical Identifiers and Physical Properties

For clarity and ease of reference, the primary identifiers and quantitative physical properties of **Tris(trimethylsilyl)amine** are summarized in the tables below.

Table 1: Chemical Identifiers for Tris(trimethylsilyl)amine

Identifier	Value
CAS Number	1586-73-8[1][3][4][5]
Preferred IUPAC Name	1,1,1-Trimethyl-N,N-bis(trimethylsilyl)silamine[1][6]
Other Names	Nonamethyltrisilazane, Nitrilotris(trimethylsilane)[3][5][6]
InChI	InChI=1S/C9H27NSi3/c1-11(2,3)10(12(4,5)6)13(7,8)9/h1-9H3[1]
InChIKey	PEGHITPVRNZWSI-UHFFFAOYSA-N[1][4]
SMILES	C--INVALID-LINK--(C)N(--INVALID-LINK--(C)C)-INVALID-LINK--(C)C[1][4]
PubChem CID	74110[1]
EC Number	216-445-0[1][5]
UNII	SVA5FGS9US[1]

Table 2: Physicochemical Properties of Tris(trimethylsilyl)amine

Property	Value
Molecular Formula	C9H27NSi3[1][3][4]
Molar Mass	233.57 g/mol [1][3]
Appearance	Waxy solid, White crystals[1][5]
Melting Point	67–69 °C[1][5]
Boiling Point	215 °C (at 760 mmHg), 85 °C (at 13 mmHg), 72 °C (at 10 mmHg)[1][5][7]
Solubility	Soluble in nonpolar organic solvents[1]

Experimental Protocols: Synthesis of Tris(trimethylsilyl)amine

The synthesis of **Tris(trimethylsilyl)amine** can be achieved through several routes. Early attempts involving the direct reaction of ammonia with trimethylchlorosilane were largely unsuccessful, halting at the formation of bis(trimethylsilyl)amine (hexamethyldisilazane).^[1] More effective methods have since been developed and are detailed below.

Method 1: From the Sodium Salt of Hexamethyldisilazane

This method provides a high yield of the desired product.

Reactants:

- Sodium salt of hexamethyldisilazane
- Trimethylchlorosilane

Procedure:

- The sodium salt of hexamethyldisilazane is first prepared. This can be achieved by reacting hexamethyldisilazane with sodium amide or with sodium and styrene.
- The prepared sodium salt is then reacted with trimethylchlorosilane.
- The reaction typically proceeds to an 80% yield of **Tris(trimethylsilyl)amine**.^[1]

Method 2: From the Lithium Salt of Hexamethyldisilazane

This route offers an alternative but generally lower yield compared to the sodium salt method.

Reactants:

- Lithium salt of hexamethyldisilazane

- Trimethylchlorosilane

Procedure:

- The lithium salt of hexamethyldisilazane is synthesized by reacting hexamethyldisilazane with either butyllithium or phenyllithium.
- This lithium salt is subsequently reacted with trimethylchlorosilane.
- This pathway typically results in a 50-60% yield of **Tris(trimethylsilyl)amine**.[\[1\]](#)

Method 3: One-Pot Synthesis from Lithium Nitride

This method offers a convenient one-pot reaction with a good yield.

Reactants:

- Lithium nitride (Li_3N)
- Trimethylchlorosilane

Solvent:

- Tetrahydrofuran (THF)

Procedure:

- Lithium nitride is reacted with trimethylchlorosilane in a one-pot setup using THF as the solvent.
- This reaction proceeds to a 72% yield of **Tris(trimethylsilyl)amine**.[\[1\]](#)

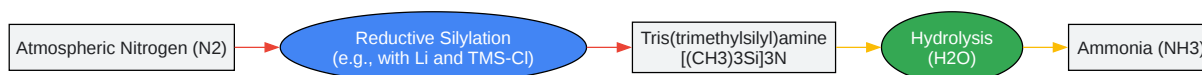
Key Applications and Signaling Pathways

Tris(trimethylsilyl)amine is a pivotal compound in several areas of chemical research and application, most notably in chemical nitrogen fixation and as a versatile synthetic building block.

Role in Chemical Nitrogen Fixation

The conversion of atmospheric nitrogen (N_2) into ammonia and other useful nitrogenous compounds is a cornerstone of modern chemistry. While the industrial Haber-Bosch process operates under harsh conditions, "chemical nitrogen fixation" aims to achieve this transformation under milder, ambient conditions. **Tris(trimethylsilyl)amine** plays a crucial role as a stable intermediate in a process known as reductive silylation.^[1] In this process, atmospheric nitrogen is converted to **Tris(trimethylsilyl)amine**, which can then be easily hydrolyzed to produce ammonia.^[1]

The general workflow for this process is illustrated in the diagram below.



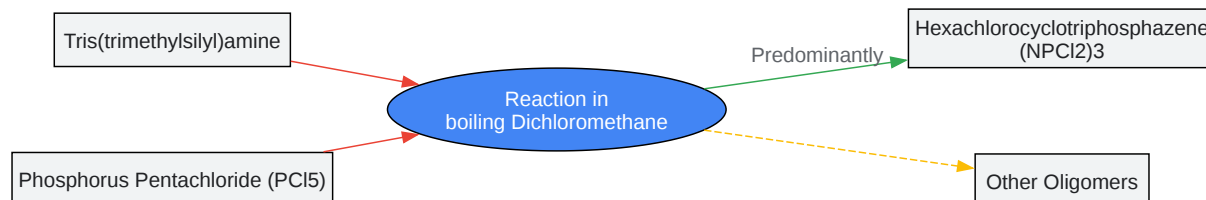
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Caption: Chemical Nitrogen Fixation via Reductive Silylation.

Synthetic Building Block

Tris(trimethylsilyl)amine serves as a valuable precursor in the synthesis of various inorganic and organometallic compounds. For instance, it reacts with antimony trichloride to form a nitridoantimony cubane-type cluster.^[1] It is also utilized in the synthesis of cyclic and linear polydichlorophosphazenes through its reaction with phosphorus pentachloride.^[1] Furthermore, it has found application in trifluoromethylation reactions of ketones under mild conditions.^[1]

The synthesis of a cyclic phosphazene trimer from **Tris(trimethylsilyl)amine** is depicted in the following workflow diagram.



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Caption: Synthesis of Hexachlorocyclotriphosphazene.

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